

# 1-Bromo-2-ethoxynaphthalene: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: **1-Bromo-2-ethoxynaphthalene**

Cat. No.: **B1337326**

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This guide provides a comprehensive overview of **1-Bromo-2-ethoxynaphthalene**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and related fields. This document outlines its commercial availability, physical and chemical properties, and a detailed synthesis protocol.

## Commercial Availability

**1-Bromo-2-ethoxynaphthalene** is available from several chemical suppliers. Researchers should inquire with these vendors for current stock, pricing, and detailed specifications, including purity and available analytical data such as Certificates of Analysis (CoA).

Supplier	CAS Number	Molecular Formula	Molecular Weight	Additional Information
Manchester Organics <sup>[1]</sup>	50389-70-3	C <sub>12</sub> H <sub>11</sub> BrO	251.12 g/mol	Inquire for availability.
Elex Biotech LLC <sup>[2]</sup>	50389-70-3	C <sub>12</sub> H <sub>11</sub> BrO	251.12 g/mol	Appears as a solid; recommended storage at 2-8°C in a dry area. <sup>[2]</sup>
Hoffman Fine Chemicals <sup>[3]</sup>	50389-70-3	C <sub>12</sub> H <sub>11</sub> BrO	251.12 g/mol	Intended for laboratory purposes only. <sup>[3]</sup>

## Physicochemical Properties

A summary of the key physical and chemical properties of **1-Bromo-2-ethoxynaphthalene** is presented below. This data is essential for its handling, storage, and application in experimental work.

Property	Value	Source
Appearance	Off-white to white solid	<sup>[3]</sup>
Boiling Point	197 to 199 °C at 20 Torr	<sup>[3]</sup>
Melting Point	66 °C	<sup>[3]</sup>
Density (Predicted)	1.393 ± 0.06 g/cm <sup>3</sup> at 20 °C	<sup>[3]</sup>
Storage Condition	Sealed in dry, Store in Refrigerator (2 to 8 °C)	<sup>[3]</sup>

## Synthesis of 1-Bromo-2-ethoxynaphthalene

A patented method outlines the synthesis of **1-Bromo-2-ethoxynaphthalene** as an intermediate in the production of 2-ethoxy naphthoic acid.<sup>[4]</sup>

## Experimental Protocol

The synthesis involves the bromination of 2-ethoxynaphthalene using 1,3-dibromo-5,5-dimethylhydantoin (DBDMH) as the brominating agent in the presence of a catalyst.[\[4\]](#)

Materials:

- 2-Ethoxynaphthalene
- 1,3-Dibromo-5,5-dimethylhydantoin (DBDMH)
- Catalyst (e.g., an acid)
- Organic solvent (e.g., acetone)

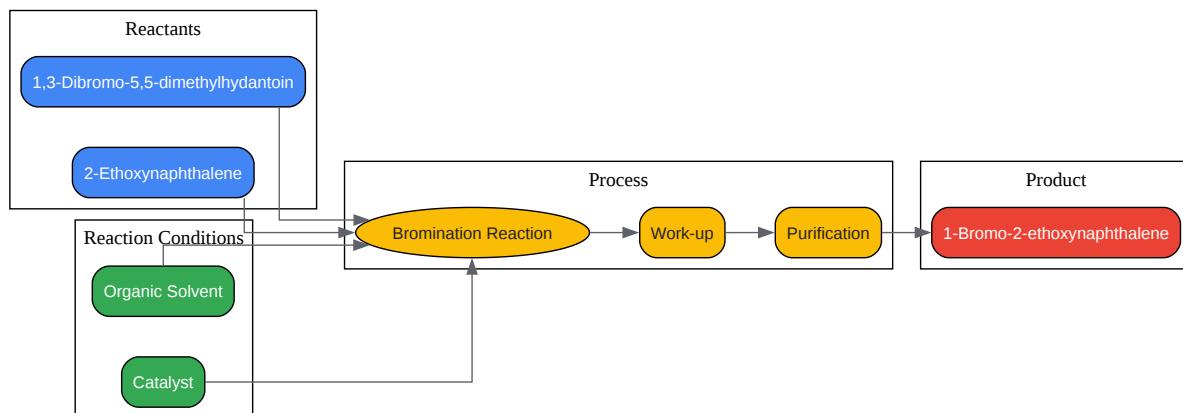
Procedure:

- Dissolve 2-ethoxynaphthalene in an appropriate organic solvent.
- Add the catalyst to the solution.
- Slowly add 1,3-dibromo-5,5-dimethylhydantoin to the reaction mixture.
- Allow the reaction to proceed until completion. The progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is worked up to isolate the crude **1-Bromo-2-ethoxynaphthalene**.
- The crude product may be purified by a suitable method, such as recrystallization or column chromatography, to yield the pure compound.

This synthesized intermediate can then be used in subsequent reactions, such as the Grignard reaction described in the patent to produce 2-ethoxy naphthoic acid.[\[4\]](#)

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-Bromo-2-ethoxynaphthalene**.



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Caption: Synthesis workflow for **1-Bromo-2-ethoxynaphthalene**.

## Safety Information

**1-Bromo-2-ethoxynaphthalene** is associated with the following hazard statements: H315 (Causes skin irritation) and H319 (Causes serious eye irritation).[3] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be used when handling this chemical. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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## References

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